

Application Notes and Protocols: Preparation of WAY-100635 Stock Solution

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Compound of Interest

Compound Name: WAY-620521

Cat. No.: B5810082

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This document provides a comprehensive guide for the preparation of WAY-100635 stock solutions for use in various research applications. WAY-100635 is a potent and selective 5-HT1A receptor silent antagonist and a dopamine D4 receptor agonist, widely used in neuropharmacological studies.^{[1][2]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Chemical and Physical Properties

WAY-100635 is typically supplied as a maleate salt. It is important to use the batch-specific molecular weight provided on the product's certificate of analysis for precise concentration calculations.

Property	Value (WAY-100635 Maleate Salt)	Source
Molecular Formula	C25H34N4O2.C4H4O4	
Molecular Weight (Approximate)	538.64 g/mol	
Appearance	White to off-white solid	
Purity	≥98%	

Solubility Data

The choice of solvent is crucial for preparing a stable and effective stock solution. The solubility of WAY-100635 maleate in various common laboratory solvents is summarized below. It is always recommended to start with a small amount of the compound to test its solubility in the chosen solvent before preparing a large batch.

Solvent	Maximum Concentration	Notes	Source
Water	25 mM to 50 mM	Soluble	
DMSO (Dimethyl sulfoxide)	≥53.9 mg/mL (~100 mM)	Sonication may be required to aid dissolution.	
Ethanol	≥51.2 mg/mL (~95 mM)	Sonication may be required to aid dissolution.	

Experimental Protocol: Preparation of a 10 mM WAY-100635 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of WAY-100635 maleate in DMSO.

Materials:

- WAY-100635 maleate salt (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- (Optional) Sonicator

Procedure:

- Determine the required mass of WAY-100635:
 - Use the following formula to calculate the mass of WAY-100635 maleate needed: Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x Molecular Weight (g/mol)
 - For example, to prepare 1 mL of a 10 mM stock solution (using a molecular weight of 538.64 g/mol): Mass (mg) = 10 mM x 1 mL x 538.64 g/mol = 5.3864 mg
- Weigh the WAY-100635:
 - Carefully weigh the calculated amount of WAY-100635 maleate using a calibrated analytical balance. It is advisable to weigh the compound in a microcentrifuge tube or a small vial to minimize transfer loss.
- Add the solvent:
 - Add the desired volume of anhydrous DMSO to the tube or vial containing the weighed WAY-100635. For the example above, add 1 mL of DMSO.
- Dissolve the compound:
 - Tightly cap the tube or vial and vortex thoroughly until the solid is completely dissolved.
 - If the compound does not dissolve completely, brief sonication in a water bath can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Storage of the stock solution:
 - For short-term storage (up to one month), store the stock solution at -20°C.
 - For long-term storage (up to six months), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.

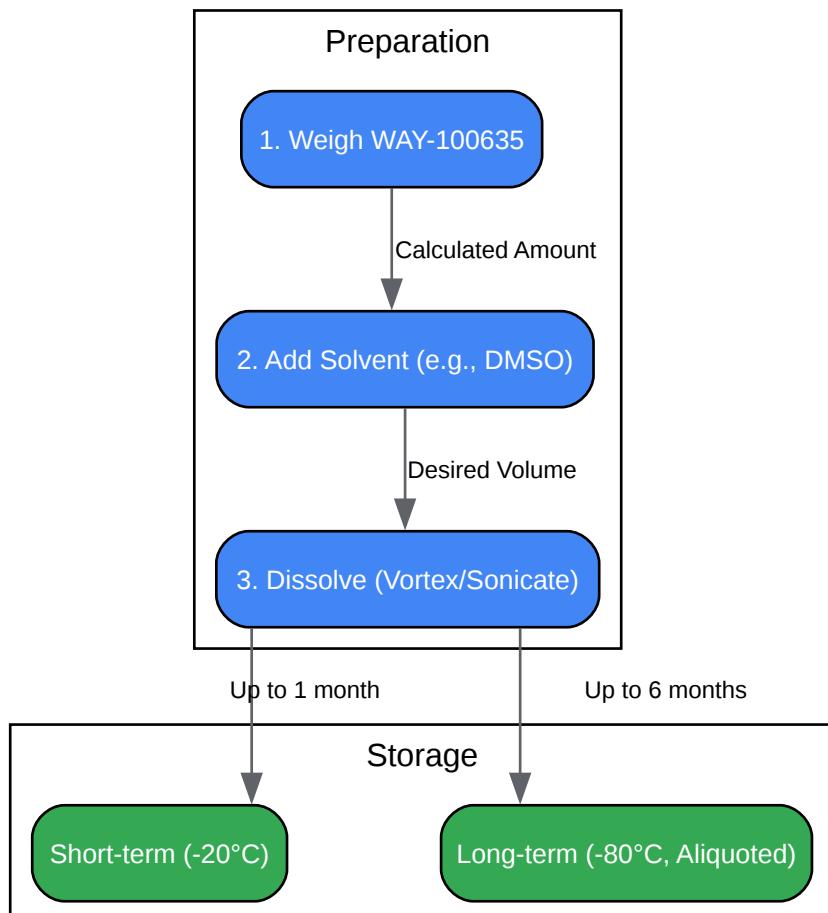
- It is recommended to prepare fresh solutions for optimal results, as some sources suggest that solutions are unstable.

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling WAY-100635 and DMSO.
- Handle the powdered compound in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

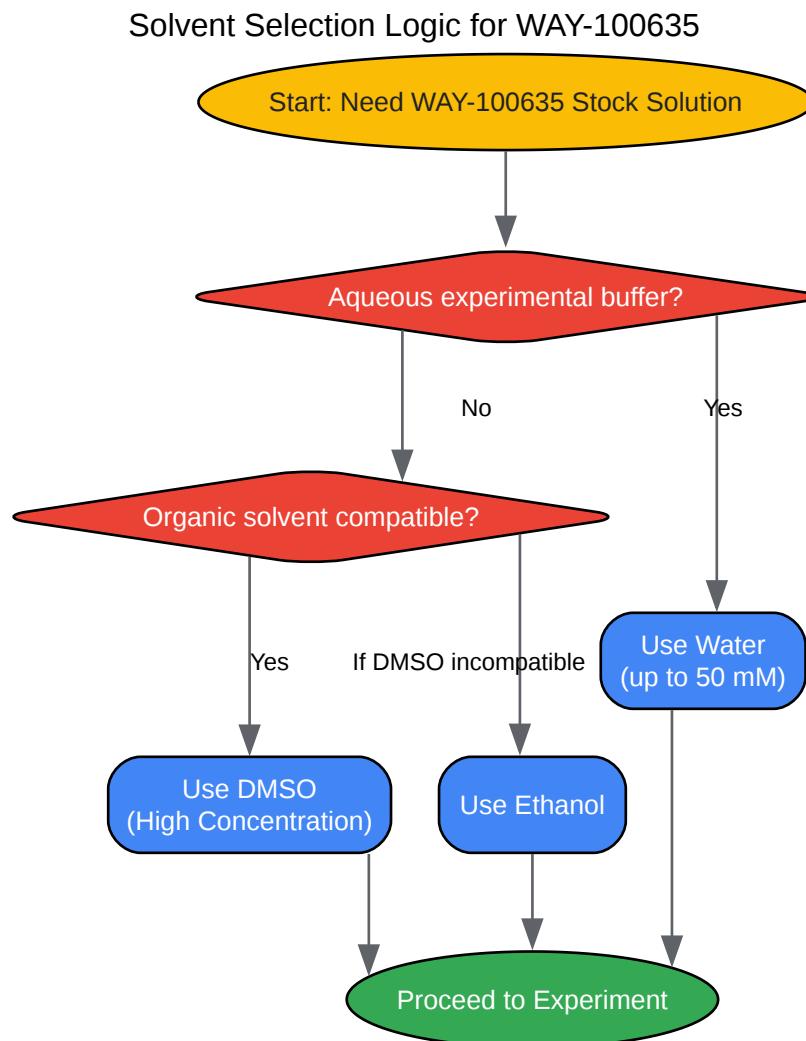
Diagrams

Experimental Workflow: WAY-100635 Stock Solution Preparation



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Caption: Workflow for preparing WAY-100635 stock solution.

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Caption: Decision tree for selecting an appropriate solvent.

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References

- 1. WAY-100635 - Wikipedia [en.wikipedia.org]
- 2. WAY 100635 maleate | 5-HT1A receptor Antagonist | Hello Bio [hellobio.com]
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